

Navigating the Safe Disposal of AP1867-2-(carboxymethoxy): A Procedural Guide

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Compound of Interest

Compound Name: AP1867-2-(carboxymethoxy)

Cat. No.: B1436425

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For researchers and drug development professionals utilizing **AP1867-2-(carboxymethoxy)**, a crucial aspect of laboratory management is the safe and compliant disposal of this research chemical. While specific institutional protocols may vary, this guide provides essential safety and logistical information to inform the development of operational disposal plans, ensuring the protection of personnel and the environment.

AP1867-2-(carboxymethoxy) is a research tool used in the study of receptor and ligand interactions, particularly as a component of dTAG molecules for targeted protein degradation. [1][2][3][4] Due to its chemical nature and potential hazards, proper disposal is paramount.

Chemical and Safety Data Overview

A summary of the key quantitative data for **AP1867-2-(carboxymethoxy)** is presented below, offering a quick reference for safety and handling considerations.

Property	Value	Source
CAS Number	2230613-03-1	[1][2][5][6]
Molecular Formula	C38H47NO11	[2][5]
Molecular Weight	693.78 g/mol	[1][2]
Appearance	White to off-white solid	[4]
Boiling Point	819.20 °C	[5]
Flash Point	449.30 °C	[5]
Storage	Solid: 4°C, protect from light. In solvent: -80°C (6 months), -20°C (1 month), protect from light.	[2][4]
Solubility	DMSO: 100 mg/mL (144.14 mM)	[2]

Hazard Identification and Precautions

AP1867-2-(carboxymethoxy) is classified with the GHS07 pictogram, indicating it may cause less serious health effects.[5] The following hazard and precautionary statements have been identified:

- Hazard Statements:
 - H302: Harmful if swallowed.[5][6]
 - H315: Causes skin irritation.[5][6]
 - H319: Causes serious eye irritation.[5][6]
 - H335: May cause respiratory irritation.[5][6]
- Precautionary Statements:
 - P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.[6]

- P264: Wash hands thoroughly after handling.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Step-by-Step Disposal Protocol

Given that no specific disposal instructions are provided by manufacturers, a conservative approach based on general laboratory chemical waste guidelines is recommended.

Experimental Protocol for Disposal:

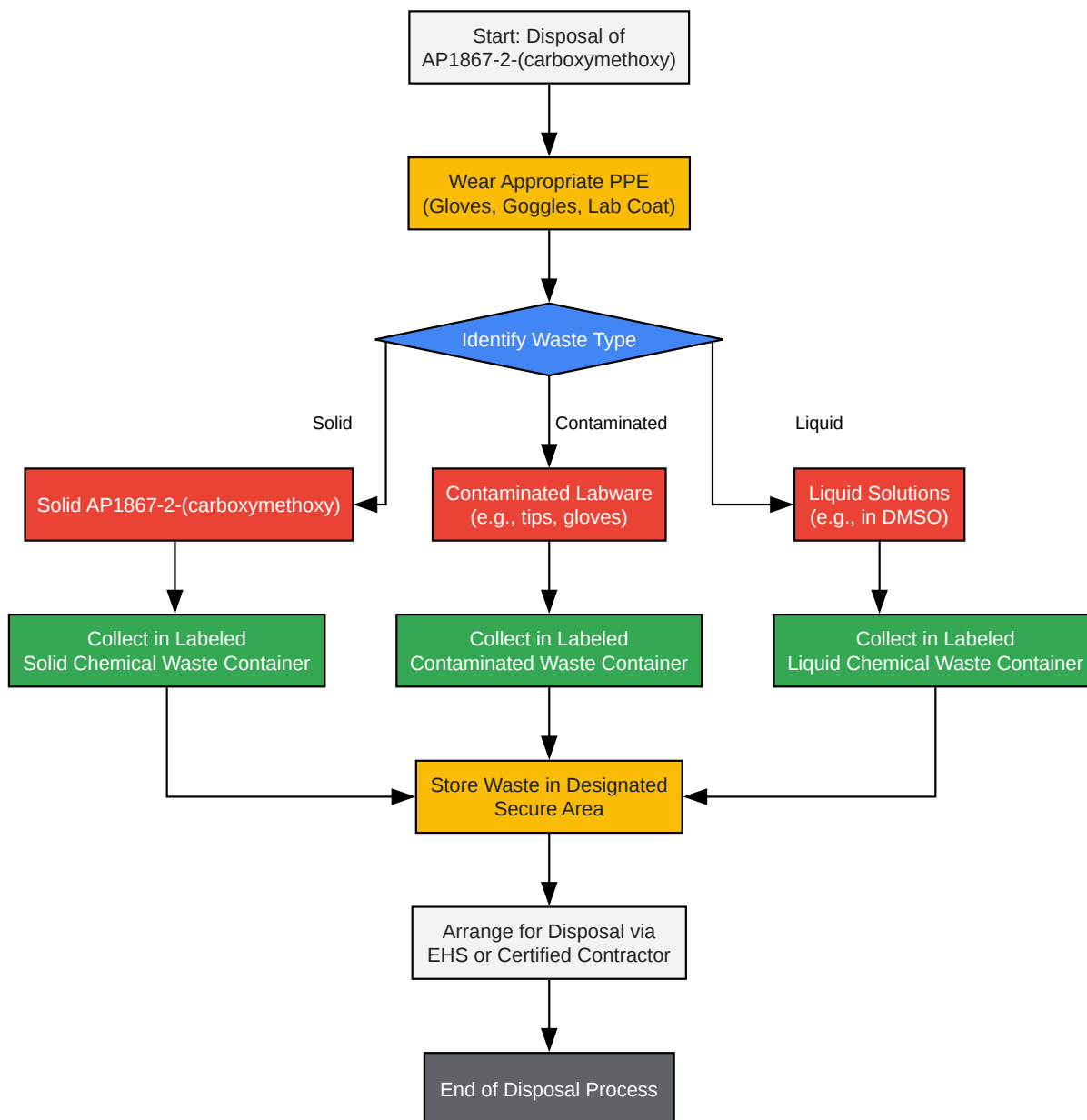
- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect un-used or expired solid **AP1867-2-(carboxymethoxy)** in a clearly labeled, sealed container designated for chemical waste. Do not mix with other waste streams.
 - Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, weighing paper, and contaminated gloves, should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **AP1867-2-(carboxymethoxy)** (e.g., in DMSO) should be collected in a labeled, sealed, and chemically compatible container for liquid hazardous

waste. Do not dispose of down the drain.

- **Waste Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**AP1867-2-(carboxymethoxy)**," the CAS number (2230613-03-1), and the associated hazards (Harmful, Irritant).
- **Storage of Waste:** Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until collection by a licensed hazardous waste disposal service.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified chemical waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AP1867-2-(carboxymethoxy)**.



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Caption: Disposal workflow for **AP1867-2-(carboxymethoxy)**.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult your institution's Environmental Health and Safety (EHS) department for detailed guidance. This product is for research use only and has not been fully validated for medical applications.[2]

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